

malonic acid dihydrazide molecular weight and formula

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Compound of Interest

Compound Name: *Malonic acid dihydrazide*

Cat. No.: *B1347089*

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Core Technical Guide: Malonic Acid Dihydrazide

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **malonic acid dihydrazide**, a versatile compound with significant applications in pharmaceutical development, polymer chemistry, and organic synthesis. The document details its fundamental chemical properties, synthesis protocols, and key applications, with a focus on its role as a precursor in the development of therapeutic agents.

Core Properties of Malonic Acid Dihydrazide

Malonic acid dihydrazide, also known as propanedioyl dihydrazide, is a white to off-white crystalline powder.^[1] Its core chemical and physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	$C_3H_8N_4O_2$	[1] [2] [3] [4]
Molecular Weight	132.12 g/mol	[1] [2] [5]
Precise Molecular Weight	132.1212 g/mol	[3] [4]
CAS Number	3815-86-9	[2] [3] [4]
Melting Point	156 - 160 °C	[1]
Appearance	White to off-white crystalline powder	[1]
Synonyms	Malonohydrazide, Malonyl dihydrazide, Propanedioyl dihydrazide	[3] [5] [6]

Synthesis of Malonic Acid Dihydrazide

Malonic acid dihydrazide can be synthesized through various methods. A common laboratory-scale protocol involves the reaction of a malonic diethyl ester with hydrazine hydrate.[\[7\]](#) A continuous flow method has also been developed for larger-scale synthesis.[\[8\]](#)

This protocol details the synthesis of **malonic acid dihydrazide** via the reaction of malonic diethyl ester with hydrazine hydrate in ethanol.

Materials:

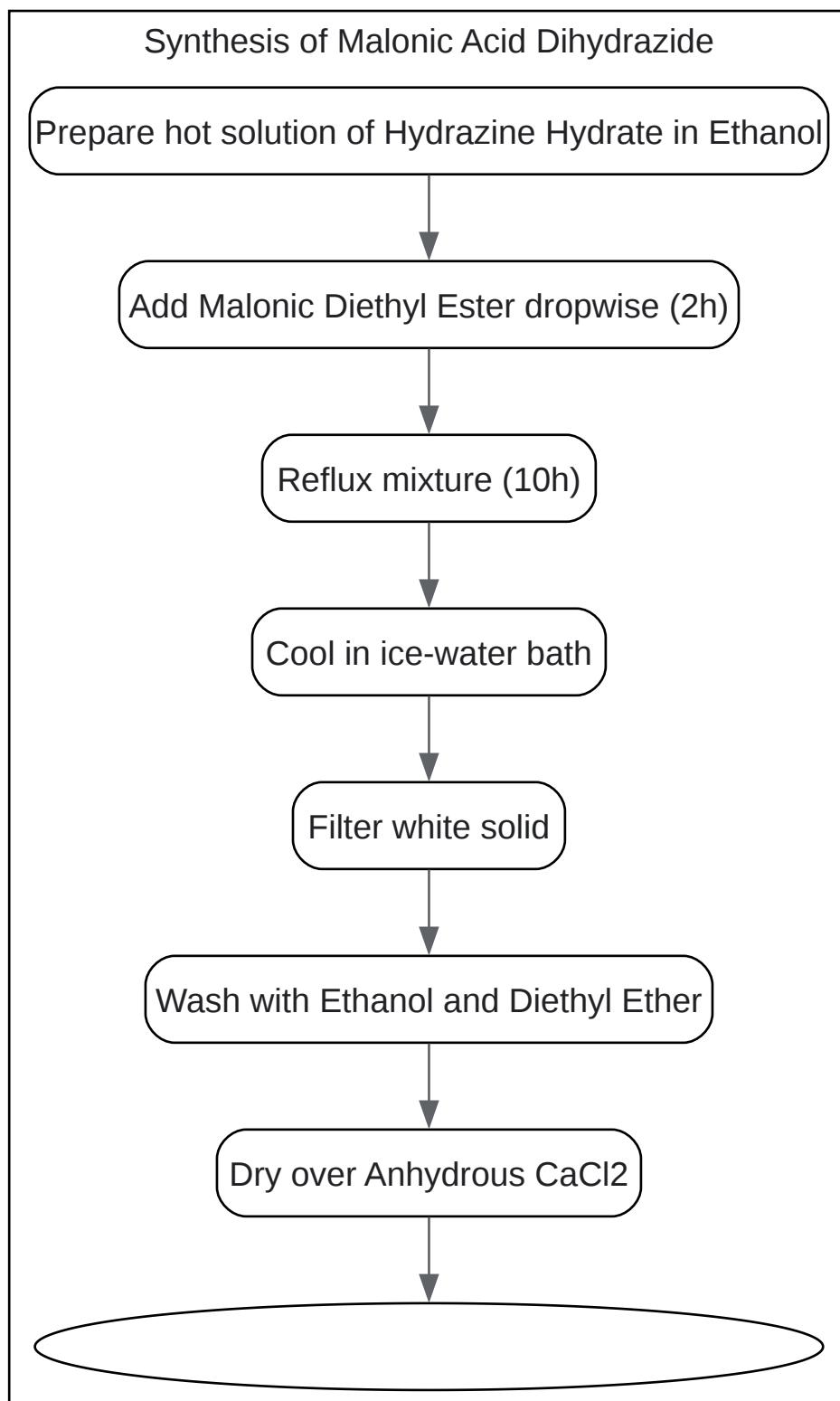
- Malonic diethyl ester
- Hydrazine hydrate (80%)
- Absolute ethanol
- Diethyl ether
- Anhydrous $CaCl_2$

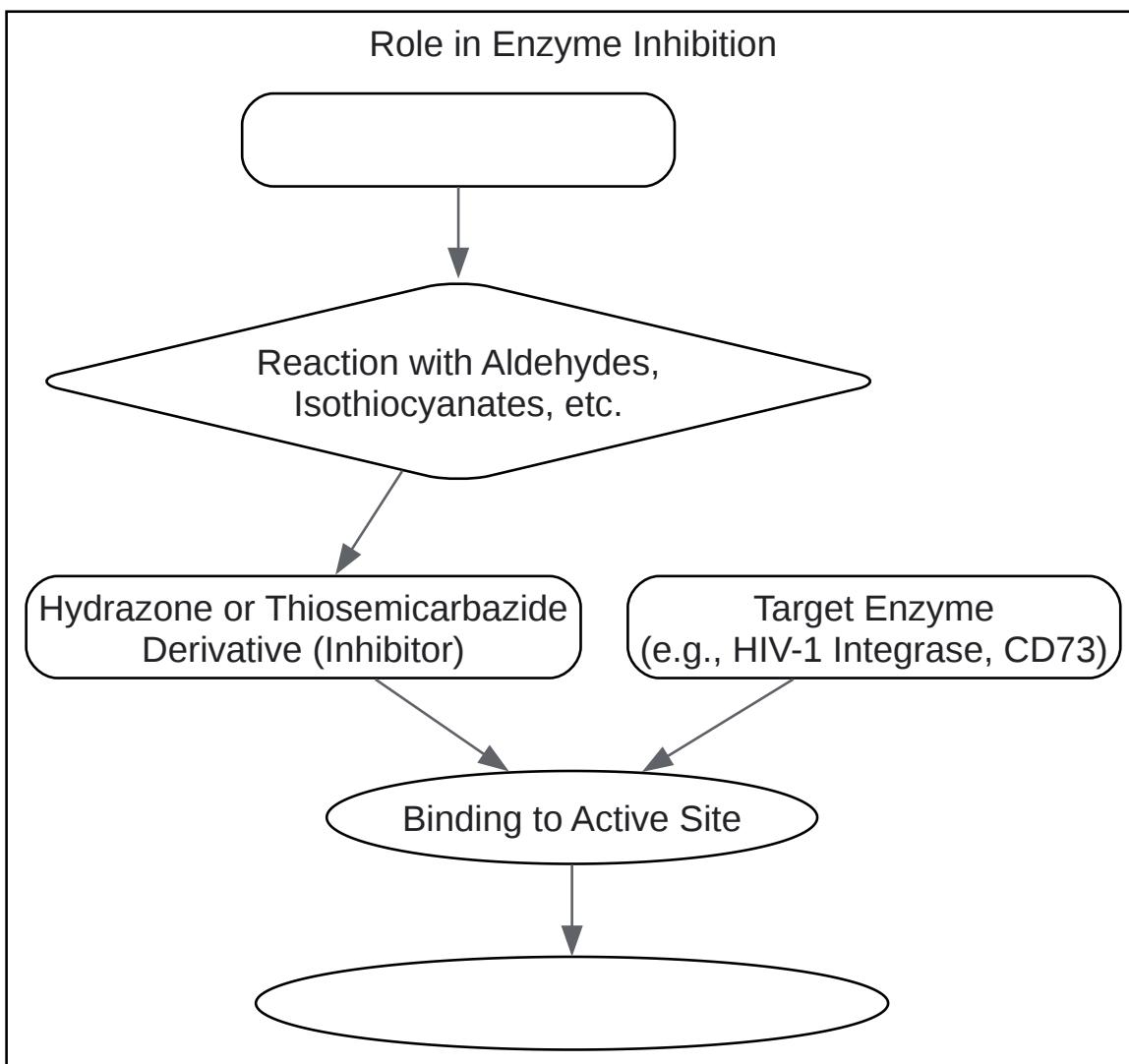
Procedure:

- Prepare a hot solution of excess hydrazine hydrate (61 mL, ~1002 mmol) in 100 mL of absolute ethanol.
- Slowly add malonic diethyl ester (38 mL, 250.06 mmol) dropwise to the stirred hydrazine hydrate solution over 2 hours.
- Reflux the reaction mixture in a water bath for 10 hours.
- After reflux, cool the mixture in an ice-water bath to precipitate the product.
- Filter the resulting white solid.
- Wash the solid with ethanol and then with diethyl ether.
- Dry the final product in a desiccator over anhydrous CaCl_2 .

Expected Yield: 91%

Below is a workflow diagram illustrating the synthesis process.





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References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]

- 3. Malonic acid, dihydrazide [webbook.nist.gov]
- 4. Malonic acid, dihydrazide [webbook.nist.gov]
- 5. Malonic acid, dihydrazide (CAS 3815-86-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. CAS 3815-86-9: Malonic dihydrazide | CymitQuimica [cymitquimica.com]
- 7. mdpi.com [mdpi.com]
- 8. osti.gov [osti.gov]
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